

5-Chloro-2-methylbenzotrile safety data sheet and handling precautions

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Compound of Interest

Compound Name: 5-Chloro-2-methylbenzotrile

CAS No.: 50712-70-4

Cat. No.: B1295453

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An In-Depth Technical Guide to the Safe Handling of **5-Chloro-2-methylbenzotrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling precautions for **5-Chloro-2-methylbenzotrile** (CAS No: 50712-70-4), a key intermediate in various synthetic applications. As Senior Application Scientist, my objective is to move beyond mere compliance, offering a framework grounded in scientific causality to ensure a culture of safety and experimental integrity within your laboratory.

Section 1: Core Chemical Profile and Hazard Synopsis

5-Chloro-2-methylbenzotrile is a solid, colorless compound utilized in organic synthesis.[1] Understanding its fundamental properties is the first step in a thorough risk assessment. While comprehensive toxicological data is not fully available, the existing information mandates a cautious and well-planned approach to its handling.[2]

Key Data Summary:

Property	Value	Source(s)
Molecular Formula	C ₈ H ₆ ClN	[3][4]
Molecular Weight	151.59 g/mol	[3]
Appearance	Colorless solid / powder	
Melting Point	43-47 °C	
Boiling Point	86 °C @ 3 mmHg	[4]
Density	~1.2 g/cm ³	[4]
Flash Point	109 °C	[4]
GHS Signal Word	Warning	[3][4]
Primary Hazard	H319: Causes serious eye irritation	[3][4]

Section 2: A Deeper Dive into Hazard Analysis

The Globally Harmonized System (GHS) classification for **5-Chloro-2-methylbenzotrile** identifies it as a serious eye irritant (Category 2).[3][4] This classification is the primary, data-backed directive for our handling protocols.

Causality of Hazards:

- **Eye Irritation:** The primary established hazard is serious eye irritation.[3][4] Particulate matter (dust) from the solid compound can readily come into contact with the eyes, leading to inflammation, redness, and pain. The chemical structure itself possesses features that can interact adversely with the sensitive tissues of the eye. Therefore, eye protection is non-negotiable.
- **Potential for Broader Toxicity:** While not its primary classification, the nitrile functional group (-CN) is a structural alert for potential toxicity. Some related chloro-nitrile compounds exhibit acute toxicity if swallowed, inhaled, or in contact with skin.[1][5][6] Although this specific

isomer has not been thoroughly investigated for these effects, a prudent approach assumes it may be harmful via these routes.[2] This justifies the use of comprehensive PPE and engineering controls to minimize all routes of exposure.

Section 3: Engineering Controls & Personal Protective Equipment (PPE) - A Self-Validating System of Protection

The foundation of safe chemical handling lies in a multi-layered defense system, starting with engineering controls and supplemented by appropriate PPE. This approach minimizes the potential for exposure at the source.

1. Engineering Controls: The Primary Barrier All work involving **5-Chloro-2-methylbenzotrile**, especially the handling of its solid form, must be conducted within a certified chemical fume hood.[7] This is critical for two reasons:

- **Containment of Aerosols:** Weighing and transferring the powder can generate fine dust, which poses an inhalation and eye exposure risk. A fume hood provides a controlled airflow that captures these particulates.
- **Vapor Control:** Although the compound has a high boiling point, it possesses some vapor pressure. Working in a hood prevents the accumulation of any vapors in the laboratory's ambient air.

2. Personal Protective Equipment (PPE): The Last Line of Defense PPE is not a substitute for robust engineering controls but is essential for safeguarding against incidental contact or unexpected events.

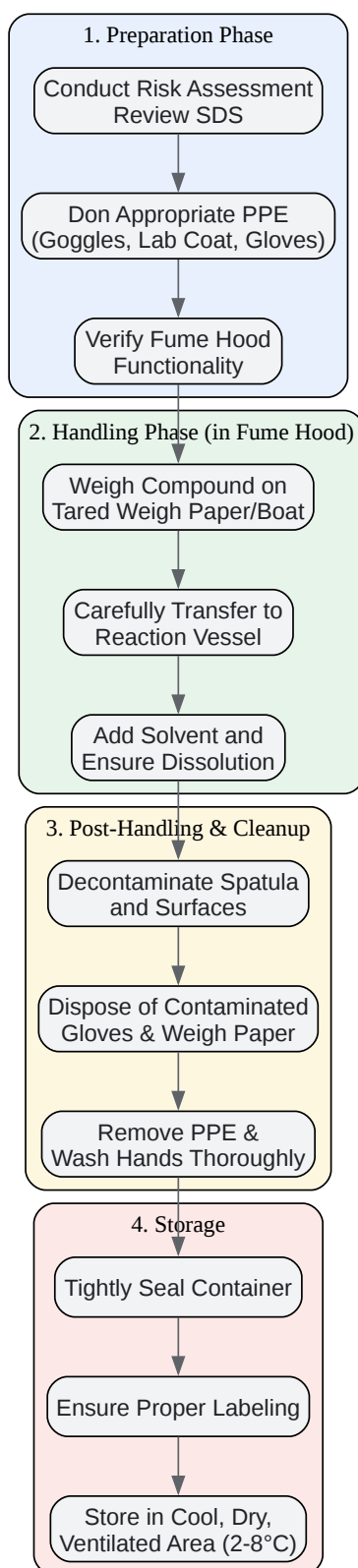
PPE Category	Specification	Justification & Best Practices	Source(s)
Eye Protection	Chemical splash goggles	Provides a full seal around the eyes, offering superior protection from dust and splashes compared to safety glasses. This directly addresses the primary H319 hazard.	[1][8]
Hand Protection	Disposable Nitrile Gloves (min. 4-6 mil thickness)	Nitrile offers good resistance to incidental chemical contact and is a suitable barrier for solids.[8][9] Crucially, thin nitrile gloves provide splash protection only. They must be removed and discarded immediately upon known or suspected contamination. Never reuse disposable gloves.	[9][10]
Body Protection	Flame-retardant laboratory coat with long sleeves	Protects skin from accidental spills and contamination. Should be kept fully fastened.	[1][11]
Respiratory	Generally not required with fume hood use	If a fume hood is not available or if significant dust is generated, a NIOSH-	[1]

approved respirator
(e.g., N95 for
particulates) is
mandatory.

Section 4: Experimental Protocols for Safe Handling

The following protocols provide a structured methodology for minimizing risk during routine laboratory operations.

Workflow for Safe Handling of 5-Chloro-2-methylbenzotrile



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Caption: Workflow for the safe handling of **5-Chloro-2-methylbenzonitrile**.

Protocol 4.1: Weighing and Dispensing Solid Compound

- Preparation: Before retrieving the chemical, ensure your chemical fume hood is on and operating correctly. Don all required PPE as specified in Section 3.
- Staging: Place a laboratory balance, weigh paper or boat, spatula, and your reaction vessel inside the fume hood. Use disposable, plastic-backed absorbent paper to protect the work surface.^[12]
- Dispensing: Retrieve the **5-Chloro-2-methylbenzonitrile** container. Open it inside the fume hood. Use a clean spatula to carefully transfer the desired amount of solid onto the weigh paper. Avoid any actions that could create airborne dust.
- Transfer: Gently fold the weigh paper and carefully transfer the solid into the reaction vessel.
- Immediate Cleanup: Close the main chemical container tightly. Dispose of the used weigh paper and any contaminated materials in a designated solid waste container. Decontaminate the spatula.
- Finalization: Proceed with your experiment within the fume hood.

Section 5: Emergency Preparedness and Response

A robust safety plan includes clear, actionable steps for emergency situations. Ensure eyewash stations and safety showers are unobstructed and tested regularly.^[1]

Protocol 5.1: Accidental Exposure Response

Exposure Route	Immediate Action	Follow-Up	Source(s)
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station. Hold eyelids open to ensure thorough rinsing.	Remove contact lenses while rinsing if possible.[13] Seek immediate medical attention regardless of severity.	[4][11][13]
Skin Contact	Remove all contaminated clothing immediately. Wash the affected area with soap and plenty of water for at least 15 minutes.	If skin irritation occurs or persists, seek medical advice. Discard or decontaminate clothing before reuse.	[6][11]
Inhalation	Move the affected person to fresh air immediately.	If breathing is difficult or symptoms like dizziness or irritation persist, seek immediate medical attention.	[11][13]
Ingestion	Rinse the mouth thoroughly with water. Do NOT induce vomiting.	Never give anything by mouth to an unconscious person. Call a Poison Control Center or physician immediately.	[11]

Protocol 5.2: Spill Management

- **Evacuate & Alert:** Alert personnel in the immediate area. If the spill is large or outside of a containment hood, evacuate the lab and contact your institution's emergency response team.
- **Secure the Area:** Eliminate all sources of ignition.[11]

- Contain (if safe to do so): Wearing appropriate PPE, cover the spill with an inert absorbent material like sand or vermiculite. Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Clean-Up: Carefully sweep the absorbed material and spilled solid into a labeled, sealable container for hazardous waste disposal.[1]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent or detergent, followed by water.
- Dispose: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.

Section 6: Waste Disposal and Decontamination

Chemical waste must be handled with the same diligence as the parent compound.

- Chemical Waste: Unused **5-Chloro-2-methylbenzotrile** and reaction residues containing it must be disposed of in a designated, labeled hazardous waste container. Do not pour down the drain.[11]
- Contaminated Materials: All disposable items that have come into contact with the chemical, including gloves, weigh paper, and absorbent pads, must be placed in a sealed bag or container labeled as hazardous waste.[9]
- Glassware Decontamination: Rinse contaminated glassware with an appropriate solvent (e.g., acetone) in a fume hood. The rinsate should be collected as hazardous waste. Then, wash the glassware with soap and water.

By integrating these principles of hazard understanding, multi-layered defense, and procedural discipline, researchers can confidently and safely utilize **5-Chloro-2-methylbenzotrile**, ensuring both personal safety and the integrity of their scientific work.

References

- **5-Chloro-2-methylbenzotrile** | C₈H₆ClN | CID 142743 - PubChem. National Center for Biotechnology Information. Available at: [\[Link\]](#)

- 5-Chloro-2-methoxybenzotrile | C₈H₆ClNO | CID 2800979 - PubChem. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Chemical Properties of **5-Chloro-2-methylbenzotrile** (CAS 50712-70-4) - Cheméo. Available at: [\[Link\]](#)
- MSDS of **5-Chloro-2-methylbenzotrile**. Capot Chemical Co., Ltd. (2009-05-17). Available at: [\[Link\]](#)
- The Science And Safety Behind The Use Of Nitrile Gloves. (2024-01-18). Available at: [\[Link\]](#)
- Laboratory Safety Manual - Chapter 06: Safe Handling of Chemicals - UNC Policies. The University of North Carolina at Chapel Hill. Available at: [\[Link\]](#)
- Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf - NIH. National Academies Press (US). Available at: [\[Link\]](#)
- Fact Sheet: Disposable Nitrile Gloves in Chemical Labs | PennEHRS. University of Pennsylvania Environmental Health and Radiation Safety. (2023-05-15). Available at: [\[Link\]](#)
- 5-Chloro-2-methoxybenzotrile | CAS#:55877-79-7 | Chemsrvc. (2025-08-25). Available at: [\[Link\]](#)
- Hazardous Chemical Exposures | Office of Environmental Health and Safety. Princeton University. Available at: [\[Link\]](#)

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Sources

- 1. WERCS Studio - Application Error [[assets.thermofisher.com](#)]
- 2. capotchem.cn [[capotchem.cn](#)]

- [3. 5-Chloro-2-methylbenzotrile | C8H6ClN | CID 142743 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. echemi.com \[echemi.com\]](#)
- [5. 5-Chloro-2-methoxybenzotrile | C8H6ClNO | CID 2800979 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. biosynth.com \[biosynth.com\]](#)
- [7. 5-Chloro-2-methoxybenzotrile | CAS#:55877-79-7 | Chemsrce \[chemsrce.com\]](#)
- [8. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [9. Fact Sheet: Disposable Nitrile Gloves in Chemical Labs | PennEHRS \[ehrs.upenn.edu\]](#)
- [10. westlab.com.au \[westlab.com.au\]](#)
- [11. chemicalbook.com \[chemicalbook.com\]](#)
- [12. Article - Laboratory Safety Manual - ... \[policies.unc.edu\]](#)
- [13. ehs.princeton.edu \[ehs.princeton.edu\]](#)
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